

4-Acetamidophenylboronic acid basic properties

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Compound of Interest

Compound Name: 4-Acetamidophenylboronic acid

Cat. No.: B041511

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An In-depth Technical Guide to **4-Acetamidophenylboronic Acid**: Properties, Reactivity, and Applications

Foreword

As a cornerstone reagent in modern synthetic chemistry, **4-Acetamidophenylboronic acid** offers a unique combination of stability, reactivity, and functional versatility. Its structure, featuring an electron-donating acetamido group and the synthetically powerful boronic acid moiety, makes it an indispensable building block for creating complex molecular architectures. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of its fundamental properties, core reactivity, and critical applications, grounded in established chemical principles and field-proven insights.

Core Physicochemical Properties

The utility of any chemical reagent begins with a thorough understanding of its physical and chemical characteristics. **4-Acetamidophenylboronic acid** is typically supplied as a white to light yellow or gray-tan crystalline powder.^{[1][2]} Its properties are summarized below.

Table 1: Physicochemical Properties of **4-Acetamidophenylboronic Acid**

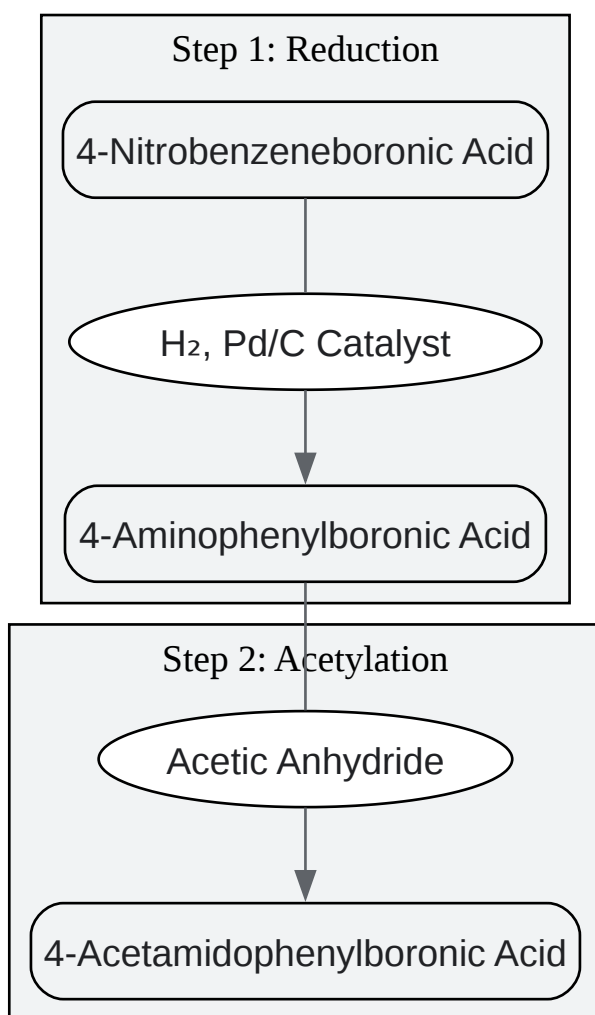
| Property | Value | Source(s) |
|--------------------|---|-----------|
| CAS Number | 101251-09-6 | [1][3] |
| Molecular Formula | C ₈ H ₁₀ BN ₃ O ₃ | [1][4] |
| Molecular Weight | 178.98 g/mol | [1][3] |
| Melting Point | 215-220 °C (lit.) or 231 °C (lit.) | [1][3] |
| Appearance | White to light yellow crystalline powder | [1] |
| Water Solubility | 85 g/L (at 70 °C) | [2] |
| Storage Conditions | Room Temperature, Sealed in dry, Keep in dark place | [1][2] |
| SMILES | <chem>CC(=O)Nc1ccc(cc1)B(O)O</chem> | [3] |
| InChI Key | VYEWTHXZHHATTA-UHFFFAOYSA-N | [3] |

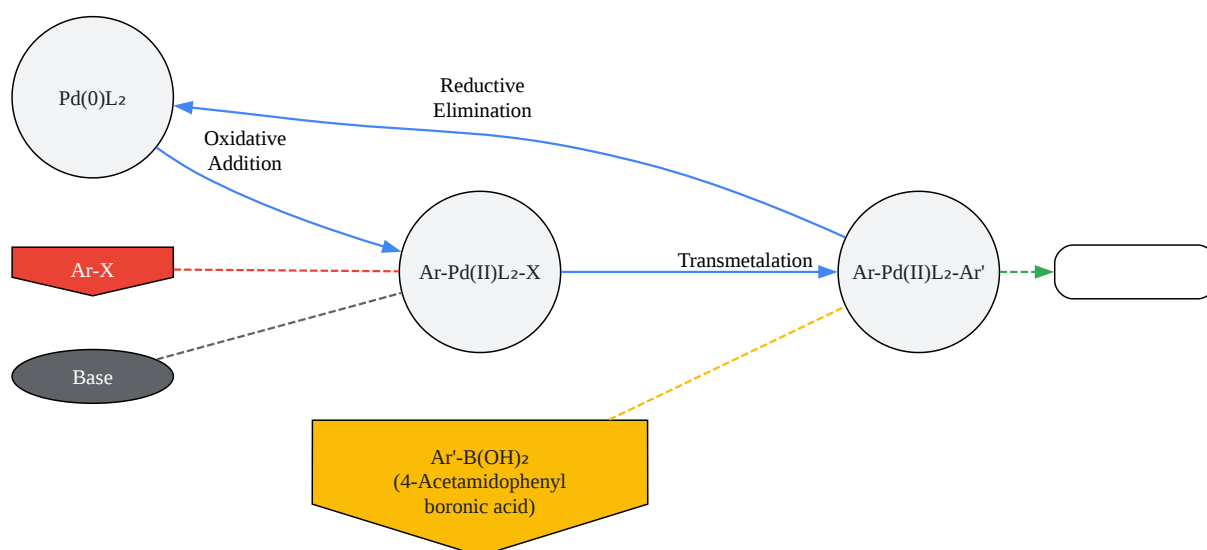
Note: Reported melting points can vary slightly between suppliers.

Synthesis Pathway

A common and efficient method for preparing **4-Acetamidophenylboronic acid** involves a two-step sequence starting from 4-nitrobenzeneboronic acid. This process is favored for its high yields and relatively mild conditions.[5]

- **Catalytic Hydrogenation:** The nitro group of 4-nitrobenzeneboronic acid is first reduced to an amine using a palladium on carbon (Pd/C) catalyst under a hydrogen atmosphere. This step yields 4-aminophenylboronic acid.[5]
- **Acetylation:** The resulting 4-aminophenylboronic acid is then acetylated, typically using acetic anhydride or acetyl chloride, to install the acetamido group, yielding the final product. The acetamido group serves as a stable, protected form of aniline, enhancing the compound's stability during subsequent reactions.[5]





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